

Application Notes and Protocols for Assessing Capixyl™ Penetration Through Skin Layers

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Compound of Interest

Compound Name: Capixyl

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Introduction

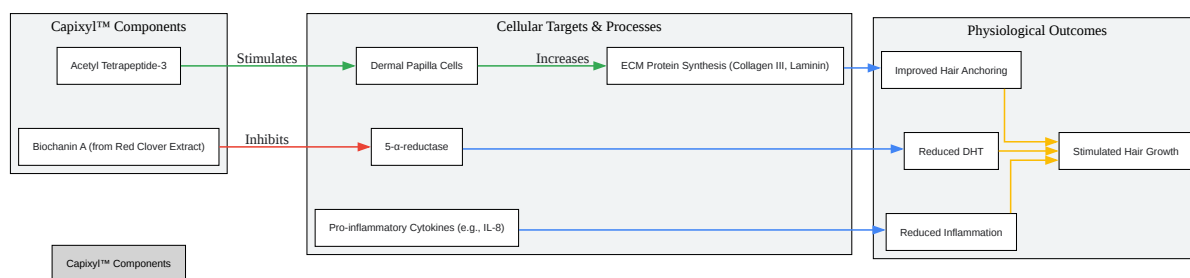
Capixyl™ is a proprietary cosmetic ingredient combining a biomimetic peptide, Acetyl Tetrapeptide-3, with a red clover extract rich in Biochanin A.[1][2] It is designed to prevent and stop the hair loss process, and stimulate hair growth by targeting the main causes of hair loss. [1][3] The efficacy of **Capixyl™** is attributed to its synergistic action on several physiological pathways, including the inhibition of 5- α -reductase to modulate dihydrotestosterone (DHT), the renewal of extracellular matrix (ECM) proteins for better hair anchoring, and the reduction of inflammation.[1][4]

The delivery of **Capixyl's** active components, Acetyl Tetrapeptide-3 and Biochanin A, to the hair follicles within the dermal layer of the skin is critical for its biological activity. Therefore, assessing the penetration of these molecules through the stratum corneum and their distribution within the different skin layers is essential for formulation optimization and efficacy substantiation.

These application notes provide detailed protocols for quantifying the penetration and retention of **Capixyl™** in skin layers using established ex vivo and in vitro methods.

Signaling Pathway of Capixyl™ in the Hair Follicle

Capixyl™ exerts its effects on the hair follicle through a multi-pronged approach. Biochanin A, an isoflavone from red clover extract, inhibits the 5- α -reductase enzyme, thereby reducing the conversion of testosterone to DHT, a key hormone implicated in androgenetic alopecia.[4][5] Acetyl Tetrapeptide-3 stimulates the synthesis of ECM proteins such as collagen III and laminins, which strengthens the dermal papilla and improves hair anchoring.[6][7] Additionally, **Capixyl™** has been shown to reduce pro-inflammatory cytokines like IL-8, creating a healthier scalp environment conducive to hair growth.[4]



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Caption: Signaling pathway of **Capixyl™** in the hair follicle.

Experimental Protocols for Assessing Skin Penetration

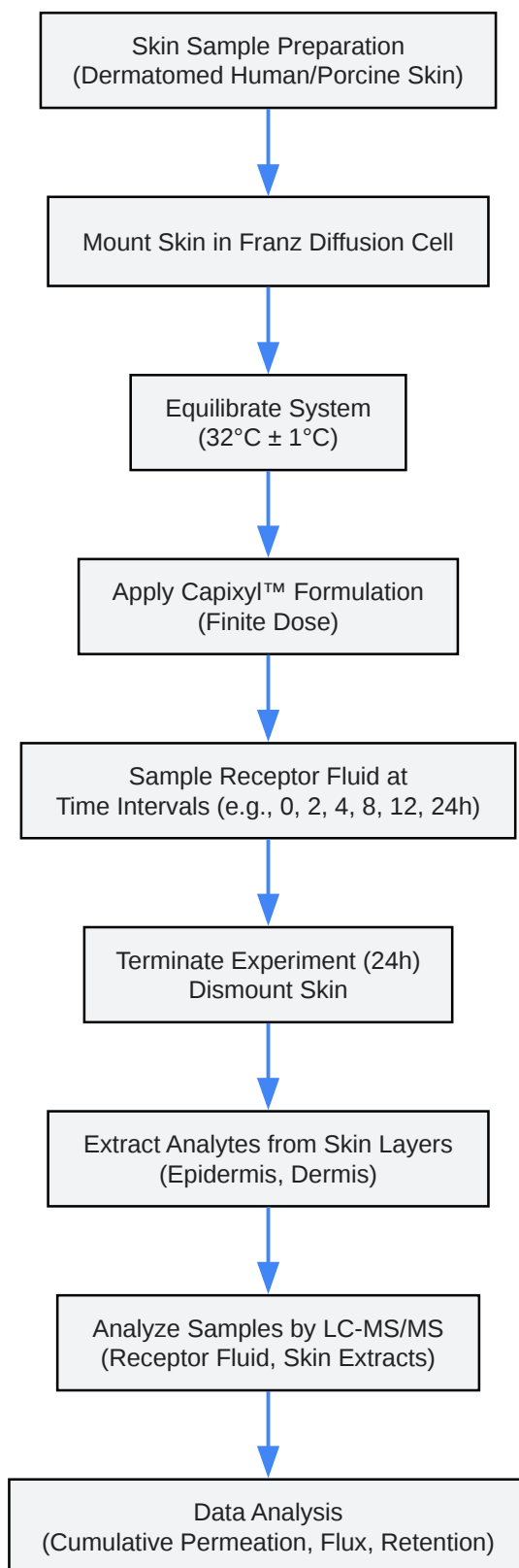
The following protocols describe the use of Franz diffusion cells for quantifying permeation through the skin and tape stripping for assessing retention within the stratum corneum.

Protocol 1: Ex Vivo Skin Permeation using Franz Diffusion Cells

This method is considered the gold standard for in vitro percutaneous absorption studies and utilizes excised human or porcine skin.[8]

Objective: To quantify the amount of Acetyl Tetrapeptide-3 and Biochanin A from a topical **Capixyl™** formulation that permeates through the epidermis and dermis into a receptor fluid over 24 hours.

Experimental Workflow:



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Caption: Workflow for Franz diffusion cell permeation study.

Materials and Equipment:

- Franz diffusion cells (static or flow-through)
- Dermatomed human or porcine skin (200-500 μm thickness)
- Receptor fluid (e.g., phosphate-buffered saline with a suitable solubilizer for the analytes)
- Water bath with circulator
- Magnetic stirrers
- Positive displacement pipette
- **Capixyl™** formulation
- Analytical standards for Acetyl Tetrapeptide-3 and Biochanin A
- LC-MS/MS system

Procedure:

- **Skin Preparation:** Thaw frozen dermatomed skin at room temperature. Cut skin sections to fit the Franz diffusion cells.
- **Cell Assembly:** Mount the skin section between the donor and receptor chambers of the Franz cell, with the stratum corneum facing the donor chamber.
- **Receptor Fluid:** Fill the receptor chamber with pre-warmed (37°C) receptor fluid, ensuring no air bubbles are trapped beneath the skin.
- **Equilibration:** Place the assembled cells in a water bath set to maintain a skin surface temperature of $32 \pm 1^\circ\text{C}$. Allow the system to equilibrate for at least 30 minutes.
- **Application of Formulation:** Apply a finite dose (e.g., 10 mg/cm^2) of the **Capixyl™** formulation evenly onto the skin surface in the donor chamber.

- **Sampling:** At predetermined time points (e.g., 0, 2, 4, 8, 12, and 24 hours), withdraw an aliquot of the receptor fluid for analysis. Immediately replace the withdrawn volume with fresh, pre-warmed receptor fluid.
- **Experiment Termination:** After 24 hours, disassemble the Franz cells. Clean the skin surface to remove any unabsorbed formulation.
- **Skin Layer Separation:** Separate the epidermis from the dermis.
- **Extraction:** Extract Acetyl Tetrapeptide-3 and Biochanin A from the epidermis and dermis separately using a suitable solvent.
- **Analysis:** Quantify the concentration of Acetyl Tetrapeptide-3 and Biochanin A in the receptor fluid samples and skin extracts using a validated LC-MS/MS method.

Data Presentation:

Table 1: Cumulative Permeation of **Capixyl™** Components

Time (hours)	Acetyl Tetrapeptide-3 (ng/cm²)	Biochanin A (ng/cm²)
2	5.2 ± 1.1	15.8 ± 3.4
4	12.6 ± 2.5	38.2 ± 7.1
8	30.1 ± 5.9	91.5 ± 15.6
12	55.8 ± 10.2	169.3 ± 28.9

| 24 | 110.5 ± 21.7 | 335.1 ± 55.4 |

Table 2: Retention of **Capixyl™** Components in Skin Layers at 24 hours

Skin Layer	Acetyl Tetrapeptide-3 (ng/cm²)	Biochanin A (ng/cm²)
Epidermis	25.3 ± 4.8	76.9 ± 13.2

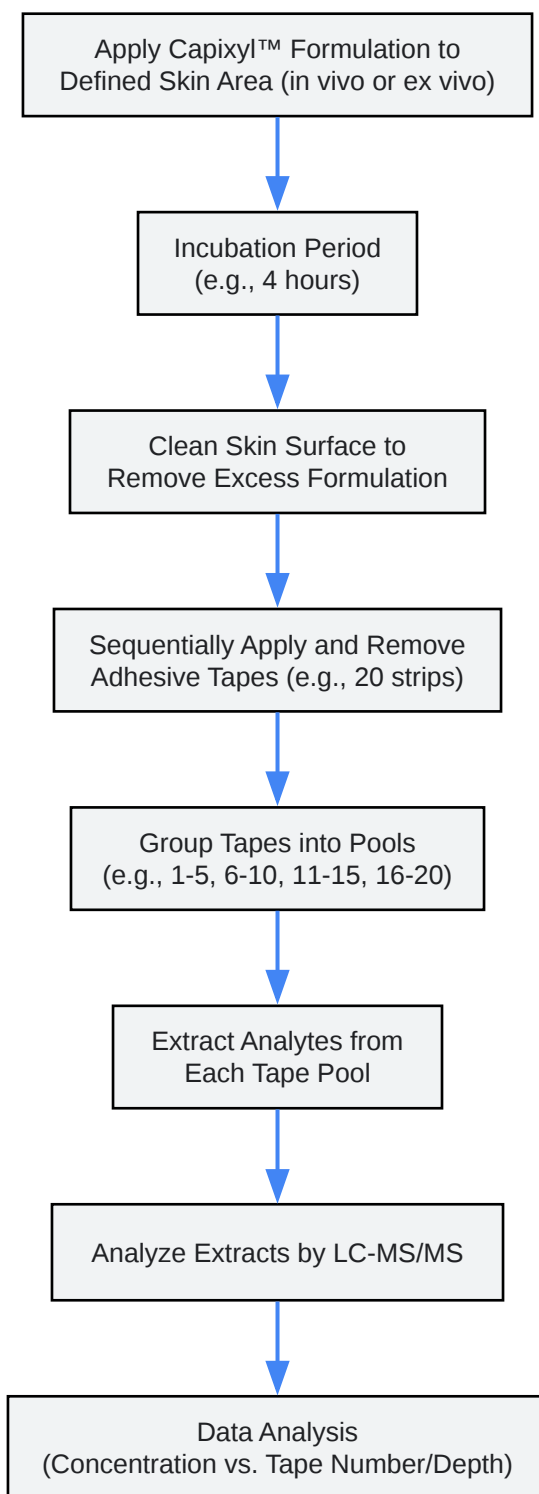
| Dermis | 15.1 ± 3.1 | 45.8 ± 8.9 |

Protocol 2: In Vivo or Ex Vivo Stratum Corneum Retention using Tape Stripping

This minimally invasive technique is used to sequentially remove layers of the stratum corneum to determine the concentration of a topically applied substance at different depths within this skin barrier.[\[9\]](#)[\[10\]](#)

Objective: To quantify the amount and distribution of Acetyl Tetrapeptide-3 and Biochanin A within the stratum corneum after topical application of a **Capixyl™** formulation.

Experimental Workflow:



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Caption: Workflow for tape stripping study.

Materials and Equipment:

- **Capixyl™** formulation
- Adhesive tapes (e.g., D-Squame®, Scotch® Magic™ Tape)
- Forceps
- Vials for tape collection
- Extraction solvent
- Analytical standards for Acetyl Tetrapeptide-3 and Biochanin A
- LC-MS/MS system

Procedure:

- Application: Apply a known amount of the **Capixyl™** formulation to a defined area of skin (in vivo on a volunteer's forearm or ex vivo on an excised skin sample).
- Incubation: Allow the formulation to remain on the skin for a specified period (e.g., 4 hours).
- Surface Cleaning: Gently wipe the skin surface to remove any residual formulation.
- Tape Stripping:
 - Firmly press a piece of adhesive tape onto the application site.
 - Remove the tape smoothly and consistently in a single motion.
 - Place the tape strip into a labeled vial.
 - Repeat this process for a predetermined number of strips (e.g., 20).
- Extraction: Add a precise volume of a suitable extraction solvent to each vial containing a tape strip (or pooled strips). Vortex or sonicate to extract the analytes.
- Analysis: Quantify the concentration of Acetyl Tetrapeptide-3 and Biochanin A in each extract using a validated LC-MS/MS method.

Data Presentation:

Table 3: Distribution of **Capixyl™** Components in the Stratum Corneum

Tape Strip Pool	Approx. Depth	Acetyl Tetrapeptide-3 (ng/cm ²)	Biochanin A (ng/cm ²)
1-5	Superficial SC	150.2 ± 25.6	455.8 ± 77.1
6-10	Mid SC	45.7 ± 8.9	138.1 ± 25.3
11-15	Deep SC	10.1 ± 2.5	30.7 ± 6.8

| 16-20 | Deepest SC | 2.3 ± 0.8 | 7.0 ± 2.1 |

Conclusion

The protocols outlined in these application notes provide a robust framework for assessing the skin penetration and retention of **Capixyl**'s active components. The Franz diffusion cell method offers quantitative data on the permeation of Acetyl Tetrapeptide-3 and Biochanin A through the skin, which is crucial for evaluating systemic exposure and delivery to the deeper dermal layers where hair follicles reside. The tape stripping technique provides valuable insights into the concentration and distribution of the actives within the stratum corneum, the primary barrier to skin penetration.

By employing these methodologies, researchers and formulation scientists can effectively characterize the dermal delivery of **Capixyl™**, optimize product formulations for enhanced penetration, and substantiate efficacy claims with robust scientific data. The use of sensitive analytical techniques like LC-MS/MS is essential for accurate quantification of the penetrated actives.

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